

An In-depth Technical Guide to Dihydrodaidzein-7,4'-dimethylether

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Compound of Interest

Compound Name: Dihydrodaidzein-7,4'-dimethylether

CAS No.: 15236-11-0

Cat. No.: B600374

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydrodaidzein-7,4'-dimethylether, a derivative of the well-known soy isoflavone daidzein, represents a class of compounds with significant potential in pharmacological research and drug development. As a methylated and reduced form of daidzein, its altered physicochemical properties, such as increased lipophilicity, may lead to enhanced bioavailability and distinct biological activities compared to its parent compound. This guide provides a comprehensive overview of **Dihydrodaidzein-7,4'-dimethylether**, including its chemical identity, safety profile, a plausible synthetic pathway, and potential research applications, offering a valuable resource for professionals in the field.

It is important to note that **Dihydrodaidzein-7,4'-dimethylether** is a specific and less-common derivative. As such, a dedicated PubChem entry and extensive safety and biological data are not readily available. Therefore, this guide will also draw upon data from closely related compounds, such as Dihydrodaidzein and other dimethoxy-isoflavonoids, to provide a comprehensive and practical resource. All inferred data will be clearly indicated.

Chemical Identity and Properties

While a specific PubChem Compound Identification (CID) for **Dihydrodaidzein-7,4'-dimethylether** is not available in the PubChem database, we can identify it by its chemical structure and systematic name: 7-methoxy-3-(4-methoxyphenyl)chroman-4-one.

The parent compound, Dihydrodaidzein, has a PubChem CID of 176907.^{[1][2]} The addition of two methyl groups to the hydroxyl groups at positions 7 and 4' would significantly alter its properties.

Structural Information:

Caption: 2D structure of **Dihydrodaidzein-7,4'-dimethylether**.

Physicochemical Properties (Predicted):

The following table outlines the predicted physicochemical properties of **Dihydrodaidzein-7,4'-dimethylether**, with comparisons to its parent compound, Dihydrodaidzein. These predictions are based on its chemical structure and are essential for understanding its potential behavior in biological systems and for designing experimental protocols.

Property	Dihydrodaidzein	Dihydrodaidzein-7,4'-dimethylether (Predicted)	Rationale for Prediction
Molecular Formula	C15H12O4	C17H16O4	Addition of two CH2 groups
Molecular Weight	256.25 g/mol [1]	284.31 g/mol	Calculated based on the molecular formula
XLogP3	2.4[1][3]	~3.5 - 4.0	Methylation of hydroxyl groups increases lipophilicity
Hydrogen Bond Donors	2	0	Hydroxyl groups are capped by methyl groups
Hydrogen Bond Acceptors	4	4	Oxygen atoms in the carbonyl and ether groups remain
Solubility	Sparingly soluble in water, soluble in organic solvents like DMSO and ethanol.	Likely has lower aqueous solubility and higher solubility in nonpolar organic solvents.	Increased lipophilicity reduces affinity for water.

Safety Data and Handling

As there is no specific safety data sheet (SDS) for **Dihydrodaidzein-7,4'-dimethylether**, a precautionary approach based on the safety information of structurally related compounds is imperative.

GHS Classification (Inferred):

Based on related methoxyisoflavones, the following GHS classifications should be considered as a minimum precaution. For instance, 7,4'-Dimethoxyflavone is classified as harmful if swallowed.[4]

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation)

Personal Protective Equipment (PPE) and Handling:

Due to the inferred hazards, the following PPE and handling procedures are recommended:

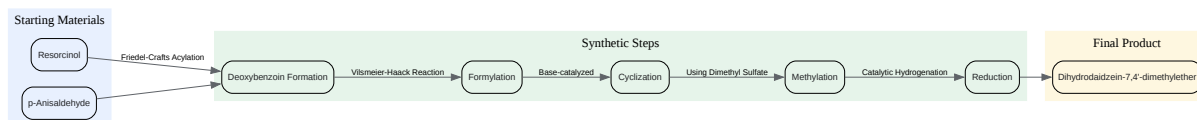
- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear nitrile gloves and a lab coat. Avoid prolonged or repeated skin contact.
- Respiratory Protection: If working with a powder or generating dust, use a NIOSH-approved respirator.
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

First Aid Measures (Recommended):

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
- If on Skin: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. If irritation persists, seek medical attention.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.

Plausible Synthetic Pathway

A plausible and efficient synthesis of **Dihydrodaidzein-7,4'-dimethylether** can be envisioned starting from commercially available precursors. The following workflow outlines a potential synthetic route, drawing upon established methodologies for isoflavonoid synthesis.[5]



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Caption: Plausible synthetic workflow for **Dihydrodaidzein-7,4'-dimethylether**.

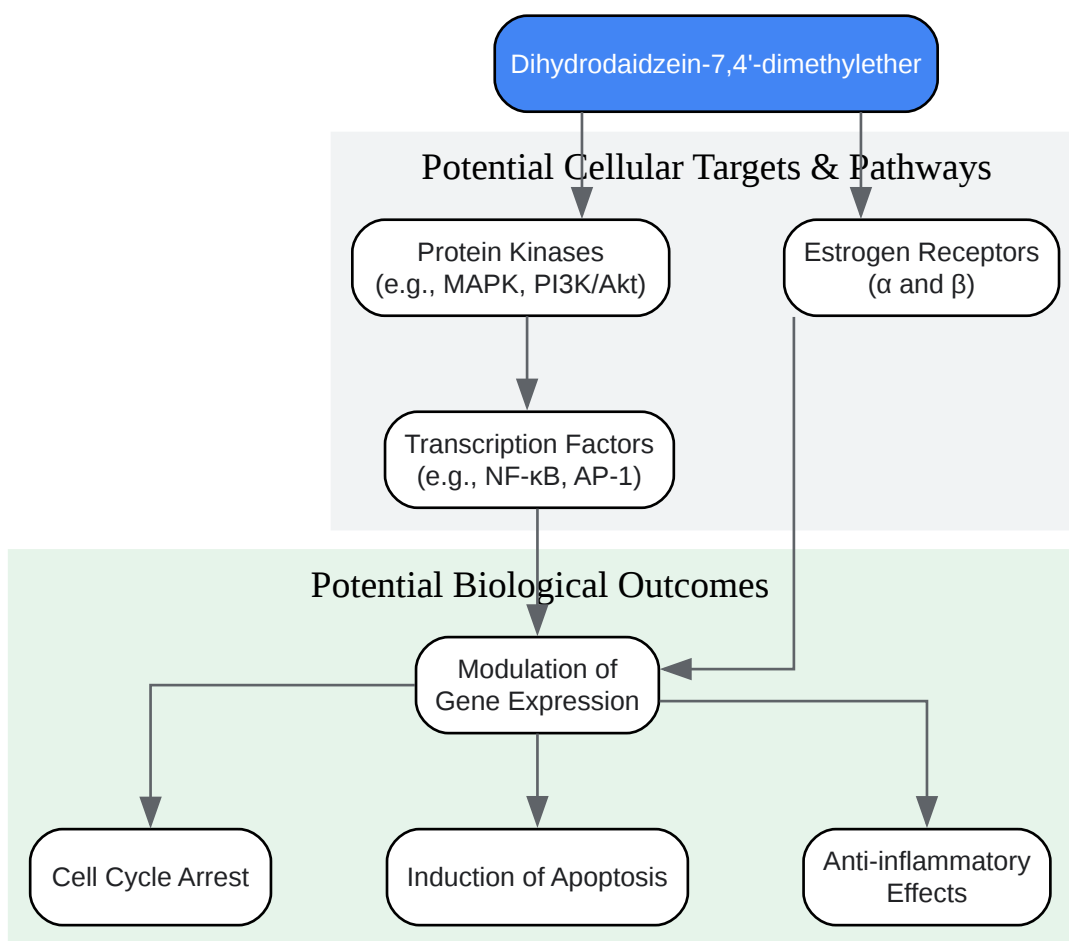
Detailed Experimental Protocol (Hypothetical):

- **Deoxybenzoin Formation:** React resorcinol with p-methoxyphenylacetic acid in the presence of a Lewis acid catalyst (e.g., $\text{BF}_3 \cdot \text{OEt}_2$) to form 2,4-dihydroxy-4'-methoxy-deoxybenzoin.
- **Formylation:** Introduce a formyl group at the 2'-position of the deoxybenzoin using a Vilsmeier-Haack reaction (POCl_3/DMF).
- **Cyclization:** Induce intramolecular cyclization of the formylated deoxybenzoin using a base (e.g., piperidine) to form 7-hydroxy-4'-methoxyisoflavone (pratensein).
- **Methylation:** Methylate the remaining hydroxyl group at the 7-position using a methylating agent such as dimethyl sulfate in the presence of a base (e.g., K_2CO_3) to yield 7,4'-dimethoxyisoflavone.
- **Reduction:** Selectively reduce the double bond of the isoflavone using catalytic hydrogenation (e.g., $\text{H}_2/\text{Pd-C}$) to obtain the final product, **Dihydrodaidzein-7,4'-dimethylether**.

Potential Applications in Research and Drug Development

The structural modifications in **Dihydrodaidzein-7,4'-dimethylether** suggest several avenues for research and potential therapeutic applications.

- Enhanced Bioavailability and Metabolic Stability:** The methylation of the hydroxyl groups is a common strategy in medicinal chemistry to improve metabolic stability by preventing glucuronidation and sulfation, which are primary routes of metabolism for phenolic compounds like daidzein.[6] This could lead to a longer half-life and increased plasma concentrations of the active compound.
- Anticancer Research:** Daidzein and its metabolites have been investigated for their potential anticancer effects.[1][7] The increased lipophilicity of the dimethoxy derivative may enhance its ability to cross cell membranes and interact with intracellular targets. Research could focus on its effects on cell proliferation, apoptosis, and signaling pathways in various cancer cell lines.
- Cardiovascular Health:** Isoflavones are known to have beneficial effects on cardiovascular health. Dihydrodaidzein has shown vasodilatory action.[8] The 7,4'-dimethoxy derivative could be investigated for its effects on vascular tone, lipid metabolism, and inflammatory markers associated with cardiovascular disease.
- Neuroprotective Effects:** Phytoestrogens are being explored for their neuroprotective properties. The potential for **Dihydrodaidzein-7,4'-dimethylether** to cross the blood-brain barrier more effectively than its hydroxylated counterparts makes it an interesting candidate for studies on neurodegenerative diseases.
- Signaling Pathway Modulation:** The following diagram illustrates potential signaling pathways that could be modulated by **Dihydrodaidzein-7,4'-dimethylether**, based on the known activities of related isoflavonoids.



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Caption: Potential signaling pathways modulated by **Dihydrodaidzein-7,4'-dimethylether**.

Conclusion

Dihydrodaidzein-7,4'-dimethylether presents an intriguing subject for further investigation in the fields of medicinal chemistry and pharmacology. While direct experimental data for this specific compound is limited, its structural relationship to well-characterized isoflavones provides a solid foundation for predicting its properties and potential biological activities. The enhanced lipophilicity and metabolic stability conferred by the dimethoxy substitutions make it a promising candidate for overcoming some of the limitations of naturally occurring phytoestrogens. This guide serves as a foundational resource to encourage and facilitate further research into the synthesis, characterization, and therapeutic potential of **Dihydrodaidzein-7,4'-dimethylether**.

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